

A Comparative Analysis of Biphenyl Ethanone Isomers: A Guide for Researchers

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Compound of Interest

Compound Name: 2-([1,1'-Biphenyl]-4-yl)-1-phenylethanone

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In the landscape of pharmaceutical and materials science research, the nuanced differences between structural isomers can dictate the efficacy, safety, and functionality of a molecule. Biphenyl ethanone, a key structural motif, presents as three distinct positional isomers: 2-acetyl biphenyl, 3-acetyl biphenyl, and 4-acetyl biphenyl. While sharing the same molecular formula (C₁₄H₁₂O) and weight (196.24 g/mol), the seemingly subtle shift of the acetyl group's position on the biphenyl backbone profoundly influences their physicochemical properties, spectroscopic signatures, and biological activities. This guide provides an in-depth comparative analysis of these three isomers, offering experimental insights and data to aid researchers in their synthesis, characterization, and application.

Synthesis of Biphenyl Ethanone Isomers: Strategic Approaches

The synthesis of biphenyl ethanone isomers can be approached through several established methodologies, with the choice of route often depending on the availability of starting materials and the desired isomer. The most common strategies involve Friedel-Crafts acylation and Suzuki-Miyaura cross-coupling reactions.

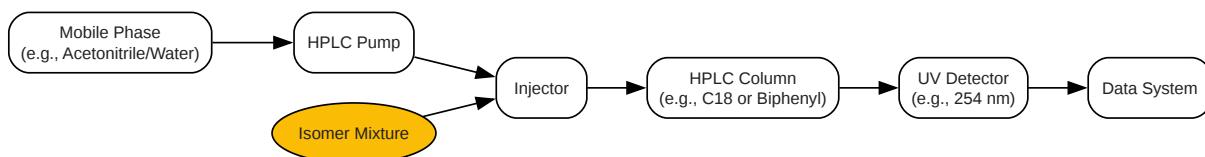
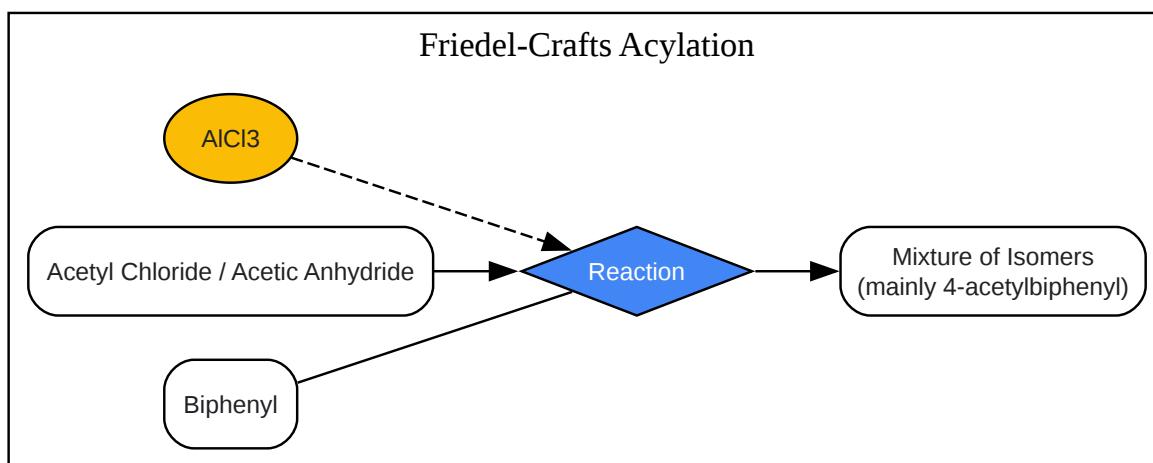
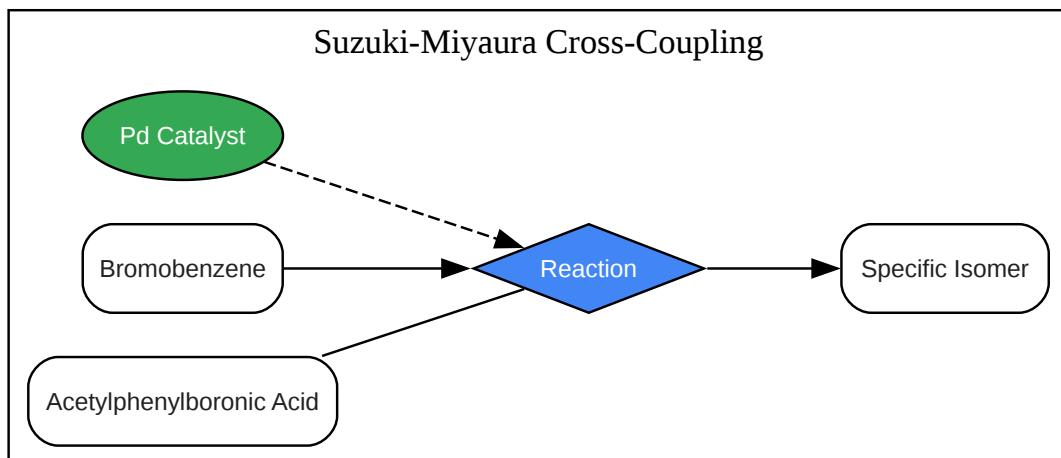
Friedel-Crafts Acylation

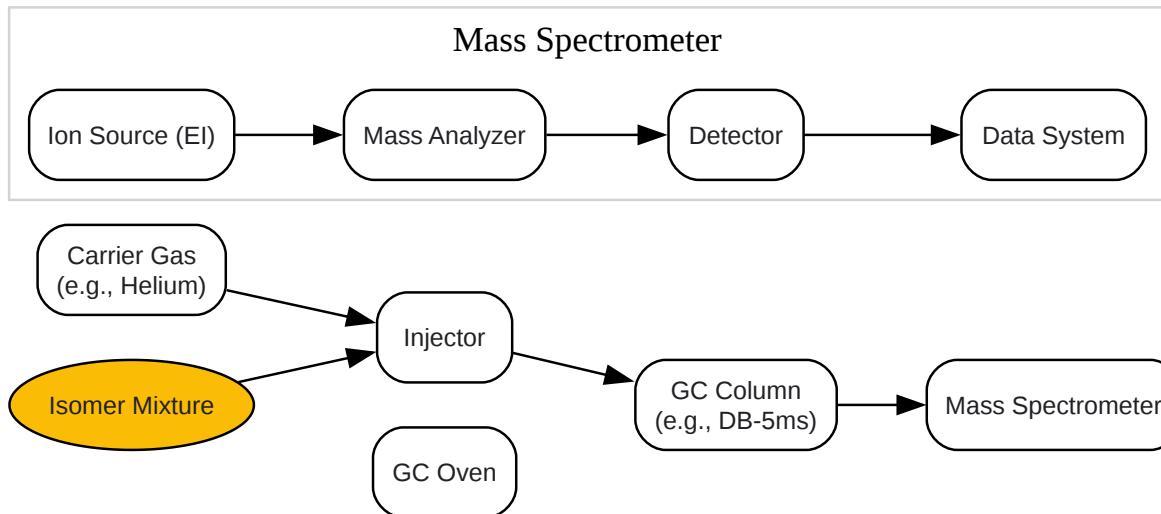
A classic approach for introducing an acetyl group to an aromatic ring, Friedel-Crafts acylation of biphenyl with acetyl chloride or acetic anhydride in the presence of a Lewis acid catalyst like

aluminum chloride, can produce a mixture of isomers. However, the reaction conditions can be tuned to favor the formation of the para-substituted product, 4-acetyl biphenyl, due to steric hindrance at the ortho positions. The synthesis of 2-acetyl biphenyl via a Friedel-Crafts reaction is also a known method.

Suzuki-Miyaura Cross-Coupling

For a more regioselective synthesis, the Suzuki-Miyaura cross-coupling reaction is a powerful tool. This palladium-catalyzed reaction couples a boronic acid with a halide. For instance, 4-acetylphenylboronic acid can be reacted with bromobenzene to yield 4-acetyl biphenyl. Similarly, reacting the appropriate acetyl-substituted bromobenzene with phenylboronic acid can selectively produce the desired isomer.





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